

An In-depth Technical Guide to 2-Ethyl-4-methylpentan-1-ol

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Compound of Interest

Compound Name: 2-Ethyl-4-methylpentan-1-ol

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Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **2-Ethyl-4-methylpentan-1-ol**, a branched-chain primary alcohol. With full editorial control, this document is structured to deliver in-depth technical information and practical insights, adhering to the highest standards of scientific integrity and expertise.

Molecular and Chemical Identity

2-Ethyl-4-methylpentan-1-ol is a C8 alcohol with the chemical formula $C_8H_{18}O$.^{[1][2][3][4]} Its IUPAC name is **2-ethyl-4-methylpentan-1-ol**. It is also known by several synonyms, including 2-ethyl-4-methyl-1-pentanol and 2-ethylisohexanol.^{[1][2][3][4]}

Molecular Weight: 130.23 g/mol ^{[1][2]}

The structure of this molecule, characterized by an ethyl group at the second carbon and a methyl group at the fourth carbon of the pentanol backbone, gives it distinct physical and chemical properties.

Structural Visualization

The following diagram illustrates the molecular structure of **2-Ethyl-4-methylpentan-1-ol**.

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Sources

- 1. 2-Ethyl-4-methylpentanol | C₈H₁₈O | CID 7821 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Pentanol, 2-ethyl-4-methyl- [webbook.nist.gov]
- 3. PubChemLite - 2-ethyl-4-methylpentan-1-ol (C₈H₁₈O) [pubchemlite.lcsb.uni.lu]
- 4. fda.gov [fda.gov]
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